

# CAS number 175201-59-9 characterization data

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	3-Amino-4-(phenylsulfonyl)thiophene-2-carboxylic acid
CAS No.:	175201-59-9
Cat. No.:	B063408

[Get Quote](#)

An In-depth Technical Guide to **3-Amino-4-(phenylsulfonyl)thiophene-2-carboxylic Acid** (CAS 175201-59-9)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

This technical guide offers a detailed overview of **3-amino-4-(phenylsulfonyl)thiophene-2-carboxylic acid** (CAS 175201-59-9), a substituted thiophene derivative with considerable potential for applications in drug discovery and development. In light of the limited publicly available experimental data for this specific compound, this document synthesizes information from chemical supplier databases and complements it with in-depth characterization and application data from closely related 3-aminothiophene-2-carboxylic acid analogs. This comparative approach provides a predictive framework for understanding the molecule's properties, potential synthetic routes, and biological significance. This guide covers its fundamental physicochemical properties, outlines a probable synthetic pathway based on established methodologies, presents anticipated spectral characteristics with illustrative data from analogous compounds, and explores potential therapeutic applications informed by the

biological activities of related thiophene derivatives. Additionally, safety and handling protocols are detailed based on available material safety data sheets. This document aims to be a valuable resource for initiating research and development activities involving this and similar chemical structures.

## Introduction

**3-Amino-4-(phenylsulfonyl)thiophene-2-carboxylic acid**, identified by CAS number 175201-59-9, is a heterocyclic compound built upon a thiophene core. The thiophene ring is a well-established and important scaffold in medicinal chemistry, recognized for its association with a wide array of biological activities. The unique substitution pattern of this molecule—featuring an amino group at the 3-position, a phenylsulfonyl group at the 4-position, and a carboxylic acid at the 2-position—suggests its utility as a versatile intermediate in organic synthesis and as a candidate for biological screening programs.

The phenylsulfonyl moiety can serve as a bioisostere for other functional groups and significantly influences the molecule's electronic and steric properties, which can, in turn, affect its interactions with biological targets. The presence of both amino and carboxylic acid groups provides chemically reactive sites for further modification, enabling the creation of diverse compound libraries for drug discovery endeavors.

This guide presents a thorough examination of the available information for **3-amino-4-(phenylsulfonyl)thiophene-2-carboxylic acid** and leverages data from structurally similar compounds to provide a comprehensive technical overview.

## Physicochemical Properties

The key physicochemical properties of **3-amino-4-(phenylsulfonyl)thiophene-2-carboxylic acid** are summarized in the table below. This information has been compiled from various chemical supplier databases and provides a foundational understanding of the molecule.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

## Synthesis and Spectroscopic Characterization

While a specific, detailed synthetic protocol for **3-amino-4-(phenylsulfonyl)thiophene-2-carboxylic acid** is not readily available in the reviewed literature, a general and plausible synthetic route can be proposed based on established methods for preparing substituted 3-aminothiophene-2-carboxylic acids, such as the Gewald reaction and its variations.

## Proposed Synthetic Pathway

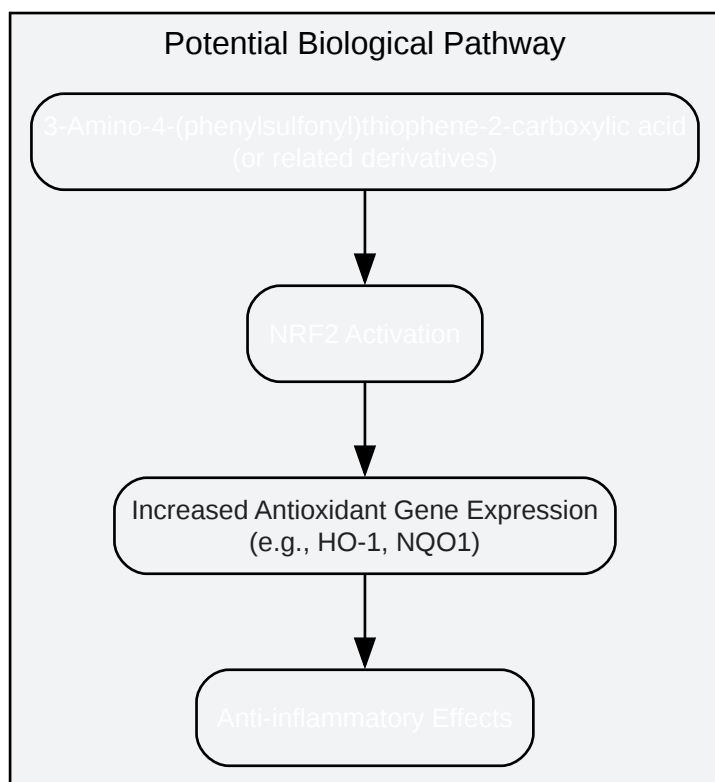
A potential synthetic route is depicted below. This pathway is illustrative and is based on general principles of organic chemistry for the synthesis of similar compounds.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [CAS number 175201-59-9 characterization data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b063408#cas-number-175201-59-9-characterization-data\]](https://www.benchchem.com/product/b063408#cas-number-175201-59-9-characterization-data)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)